

A Comparative Analysis of One-Photon vs. Two-Photon Excitation of Coumarin 152

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Compound of Interest

Compound Name: Coumarin 152

Cat. No.: B1214713

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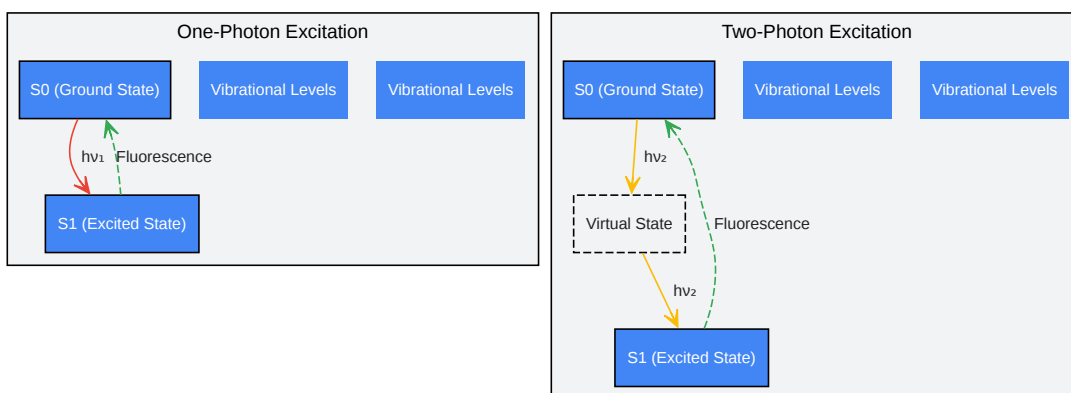
For Researchers, Scientists, and Drug Development Professionals

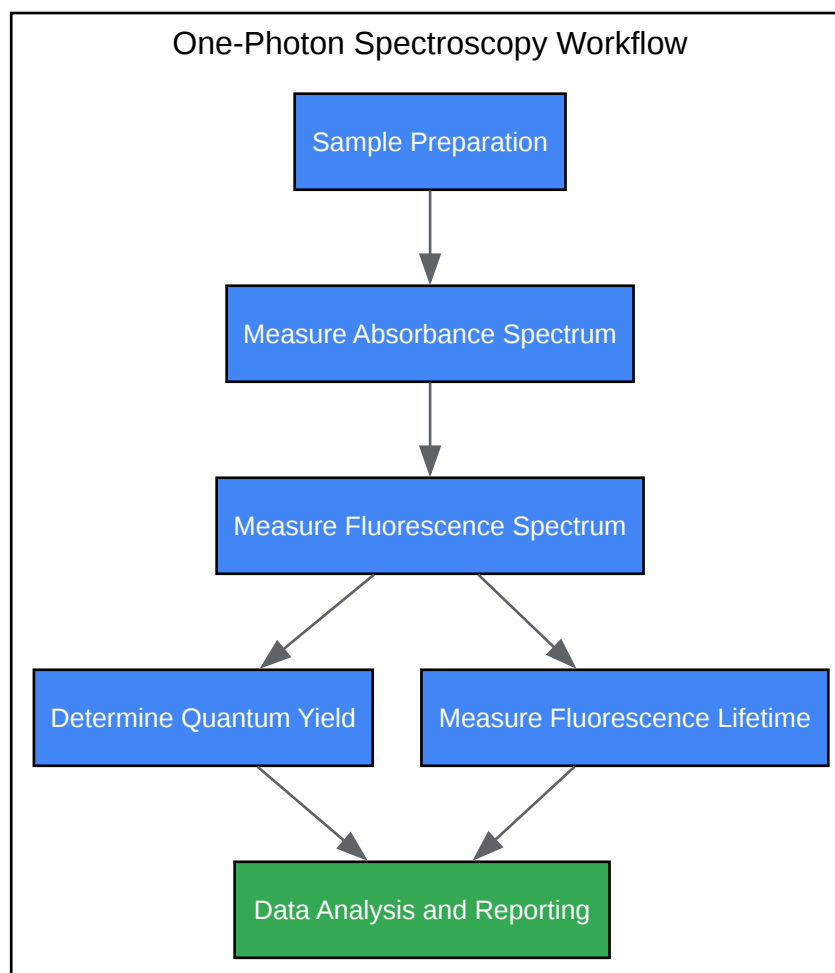
This guide provides a detailed comparison of the photophysical properties of **Coumarin 152** when excited via one-photon versus two-photon absorption. The information presented herein is curated from experimental and theoretical studies to offer a comprehensive overview for researchers utilizing this versatile fluorophore in various applications, including fluorescence microscopy, sensing, and materials science.

Fundamental Principles: One-Photon vs. Two-Photon Excitation

One-photon excitation (1PE) involves the absorption of a single, high-energy photon to promote a molecule to an excited electronic state. In contrast, two-photon excitation (2PE) is a nonlinear optical process where a molecule simultaneously absorbs two lower-energy photons to reach the same excited state. This fundamental difference in the excitation mechanism leads to distinct advantages and disadvantages for each technique.

Jablonski Diagram: One- vs. Two-Photon Excitation





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- To cite this document: BenchChem. [A Comparative Analysis of One-Photon vs. Two-Photon Excitation of Coumarin 152]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1214713#comparative-study-of-one-photon-vs-two-photon-excitation-of-coumarin-152\]](https://www.benchchem.com/product/b1214713#comparative-study-of-one-photon-vs-two-photon-excitation-of-coumarin-152)

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